Introduction: The Strategic Utility of a Substituted Arylboronic Acid

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Compound of Interest

Compound Name:	*(3-(Methoxycarbonyl)-5-methylphenyl)boronic acid*
CAS No.:	*929626-18-6*
Cat. No.:	*B1369436*

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(3-(Methoxycarbonyl)-5-methylphenyl)boronic acid is a specialized arylboronic acid that serves as a critical building block in modern organic synthesis. Its disubstituted phenyl ring, featuring both an electron-withdrawing methoxycarbonyl group and an electron-donating methyl group, offers nuanced reactivity and precise steric control. This makes it a valuable reagent for medicinal chemists and material scientists, particularly in the construction of complex molecular architectures via palladium-catalyzed cross-coupling reactions.

This guide provides a comprehensive overview of the core physical properties, characterization protocols, and synthetic applications of this compound. The information herein is curated to empower researchers to effectively integrate this reagent into their workflows, from initial reaction design to final product analysis, while ensuring safe and reproducible outcomes.

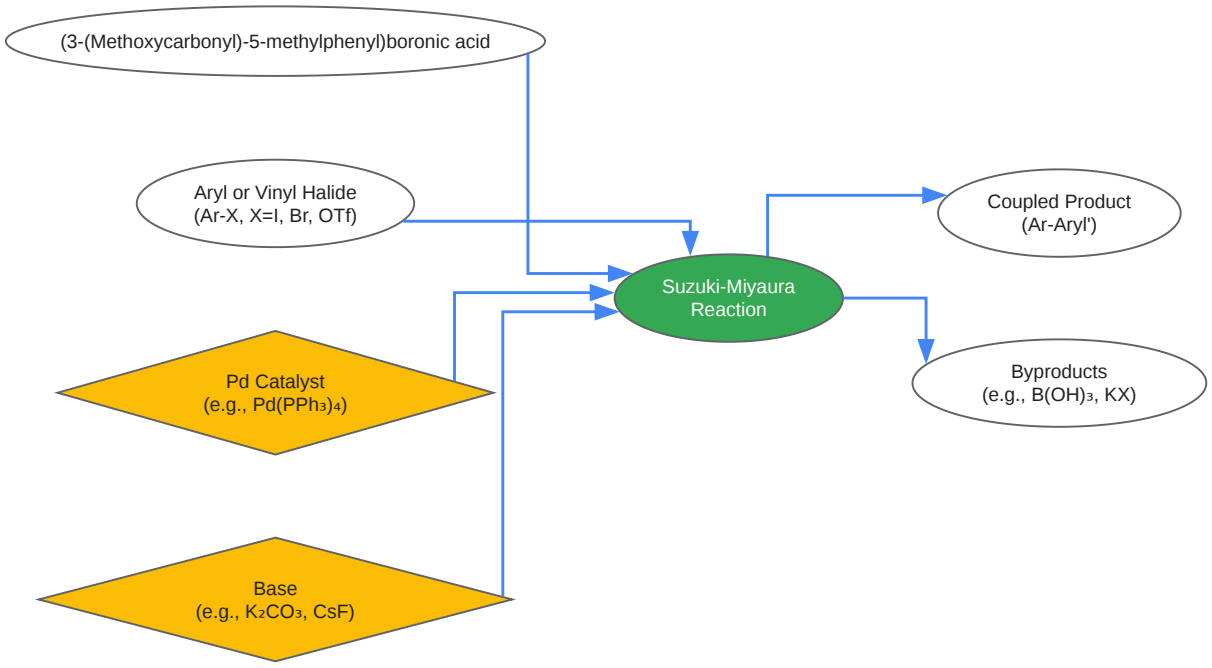
Compound Identification and Core Structure

The structural features of **(3-(Methoxycarbonyl)-5-methylphenyl)boronic acid** dictate its chemical behavior, particularly its role as a nucleophilic partner in cross-coupling reactions.

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- IUPAC Name: **(3-(Methoxycarbonyl)-5-methylphenyl)boronic acid**
- Synonyms: 3-(Dihydroxyboryl)-5-methylbenzoic acid methyl ester, 3-Carbomethoxy-5-methylphenylboronic acid[1]
- CAS Number: 929626-18-6[2]
- Molecular Formula: $C_9H_{11}BO_4$[1]

Structure:



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Caption: Generalized workflow for a Suzuki-Miyaura cross-coupling reaction.

Experimental Protocols & Characterization

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Trustworthy research relies on robust and verifiable experimental methods. The following protocols provide frameworks for characterizing the compound and utilizing it in a synthetic context.

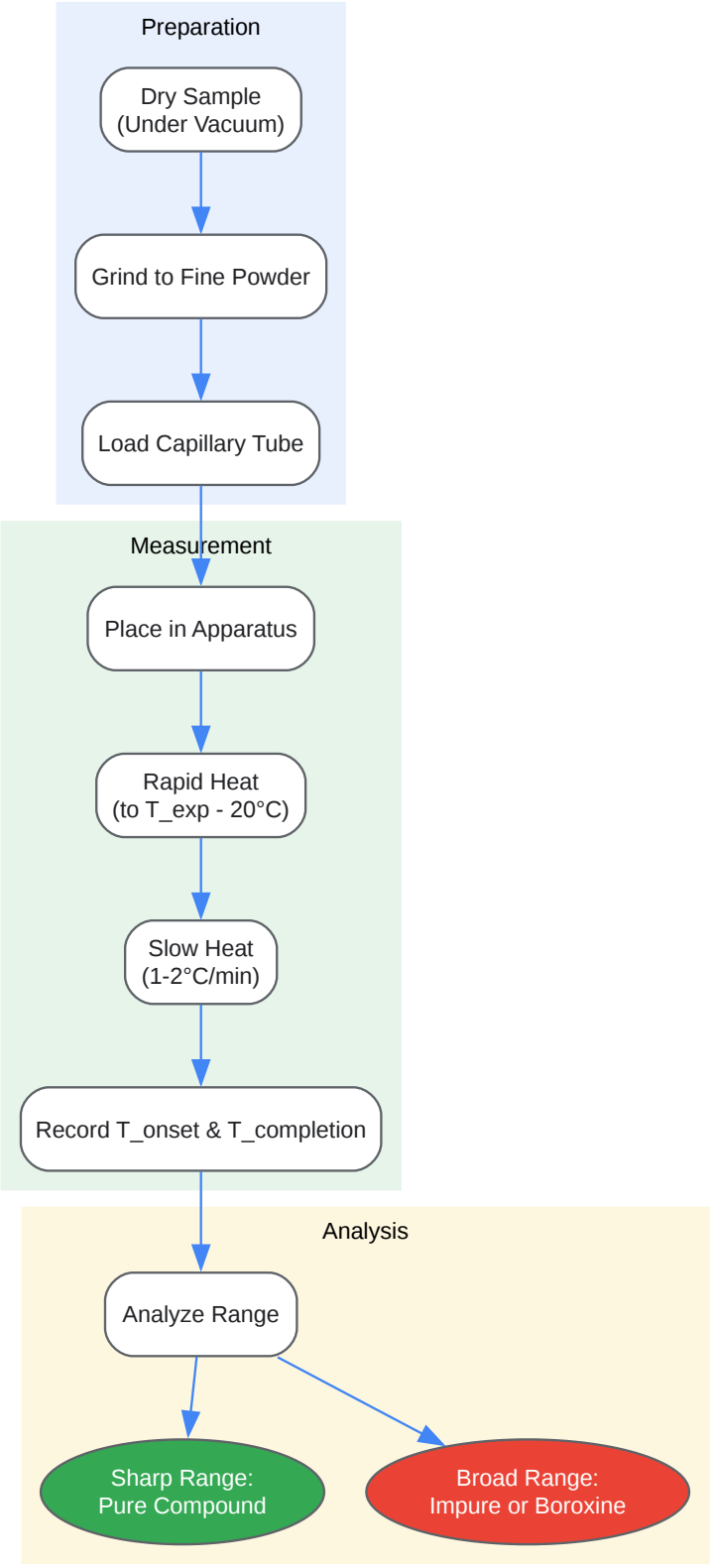
Protocol: Melting Point Determination

Causality: The melting point is a fundamental indicator of purity. A sharp melting range typically signifies a pure compound, whereas a broad range suggests the presence of impurities or the compound's anhydride (boroxine).

Methodology:

- Sample Preparation: Ensure the boronic acid sample is thoroughly dried under vacuum to remove residual solvent, which can depress the melting point.
- Loading: Load a small amount of the finely ground solid into a capillary tube, tapping gently to pack the sample to a height of 2-3 mm.
- Instrumentation: Place the capillary tube into a calibrated melting point apparatus.
- Heating: Heat the sample rapidly to about 20°C below the expected melting point, then reduce the heating rate to 1-2°C per minute to ensure thermal equilibrium.
- Observation: Record the temperature at which the first drop of liquid appears (onset) and the temperature at which the entire sample becomes a clear liquid (completion). This range is the melting point.
- Validation: If the melting range is broad, the compound may be impure or have partially converted to its boroxine. Recrystallization may be necessary to obtain a sharper melting point.

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Caption: Standard workflow for experimental melting point determination.

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Protocol: General Procedure for Suzuki-Miyaura Coupling

Causality: This protocol outlines the steps to couple **(3-(Methoxycarbonyl)-5-methylphenyl)boronic acid** with an aryl bromide. The choice of catalyst, base, and solvent is critical for achieving high yield and preventing side reactions like protodeboronation.

Methodology:

- Reaction Setup: To an oven-dried Schlenk flask, add **(3-(Methoxycarbonyl)-5-methylphenyl)boronic acid** (1.2 equivalents), the desired aryl bromide (1.0 equivalent), and potassium carbonate (K_2CO_3, 2.0 equivalents).
- Inert Atmosphere: Seal the flask with a septum, and purge with an inert gas (Argon or Nitrogen) for 10-15 minutes. This is crucial as the palladium catalyst is oxygen-sensitive.
- Solvent Addition: Add a degassed solvent mixture, such as 1,4-dioxane and water (e.g., 4:1 ratio), via syringe.
- Catalyst Addition: Add the palladium catalyst, for example, Tetrakis(triphenylphosphine)palladium(0) [$Pd(PPh_3)_4$] (0.03 equivalents), to the flask under a positive pressure of inert gas.
- Reaction: Heat the mixture to reflux (typically 80-100°C) with vigorous stirring. Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- Workup: Upon completion, cool the reaction to room temperature. Dilute with ethyl acetate and wash with water, followed by brine. Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure.
- Purification: Purify the crude product by column chromatography on silica gel to isolate the desired biaryl compound.

Safety and Handling

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Proper handling of boronic acids is essential for laboratory safety. While this specific compound has not been exhaustively studied, data from structurally similar compounds provides a reliable safety framework.

- Hazard Classification: May cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335). [3]* Personal Protective Equipment (PPE): Always wear safety goggles, a lab coat, and chemical-resistant gloves (e.g., nitrile) when handling the solid or its solutions. [3]* Handling: Use in a well-ventilated area or a chemical fume hood to avoid inhalation of dust. [3]Avoid creating dust. Change contaminated clothing and wash hands thoroughly after handling.

- Storage: Store in a tightly sealed container in a cool, dry, and dark place. Boronic acids are sensitive to moisture and can slowly form boroxines upon prolonged exposure to air.

- First Aid:

  - Skin Contact: Immediately wash with plenty of soap and water. [3] * Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. * Inhalation: Move the person to fresh air. [3] * Ingestion: Rinse mouth and seek medical advice. [4]

Conclusion

(3-(Methoxycarbonyl)-5-methylphenyl)boronic acid is a highly functionalized and synthetically valuable building block. Its well-defined structure provides a reliable entry point for introducing a substituted phenyl moiety into diverse molecular frameworks. By understanding its physical properties, adhering to rigorous experimental protocols, and observing proper safety measures, researchers in drug development and materials science can effectively leverage this reagent to accelerate their discovery programs.

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